

Derivatization of aldehydes for HPLC analysis using isonicotinic acid hydrazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydrazinylisonicotinic acid

Cat. No.: B1328875

[Get Quote](#)

Anwendungs- und Protokollhinweise: Derivatisierung von Aldehyden mittels Isonicotinsäurehydrazid zur HPLC-Analyse

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einleitung

Aldehyde sind eine Klasse hochreaktiver organischer Verbindungen, die in biologischen Proben, Umweltmatrizes und pharmazeutischen Formulierungen vorkommen. Ihre quantitative Analyse ist oft eine Herausforderung, da ihnen die für eine empfindliche UV-Detektion mittels Hochleistungsflüssigkeitschromatographie (HPLC) erforderlichen Chromophore fehlen. Die chemische Derivatisierung wandelt die Aldehyde in stabile, UV-aktive Produkte um und verbessert so deren chromatographische Eigenschaften und Nachweisbarkeit erheblich.^[1] Isonicotinsäurehydrazid (INH), auch als Isoniazid bekannt, ist ein effektives Derivatisierungsreagenz, das mit der Carbonylgruppe von Aldehyden reagiert und stabile Isonicotinoylhydrazone bildet. Diese Derivate besitzen einen starken Chromophor, der eine empfindliche Detektion im UV-Bereich ermöglicht.

Prinzip der Methode

Die Methode basiert auf der Kondensationsreaktion zwischen der Hydrazid-Funktion von Isonicotinsäurehydrazid und der Carbonylgruppe eines Aldehyds. Diese Reaktion führt zur Bildung einer Schiff-Base, genauer gesagt eines Isonicotinoylhydrazons, unter Abspaltung eines Wassermoleküls. Die Reaktion wird typischerweise unter leicht sauren Bedingungen

katalysiert. Das resultierende Hydrazon-Derivat enthält den Pyridinring des INH, der als starker Chromophor dient und eine empfindliche UV-Detektion bei Wellenlängen zwischen 260 und 300 nm ermöglicht.^{[2][3][4][5]} Die Derivatisierung erhöht zudem die Hydrophobizität der Analyten, was zu einer besseren Retention und Trennung auf Umkehrphasen-HPLC-Säulen (RP-HPLC) führt.

Visualisierung des Arbeitsablaufs und der Reaktion

Die folgenden Diagramme illustrieren den chemischen Prozess und den experimentellen Arbeitsablauf.

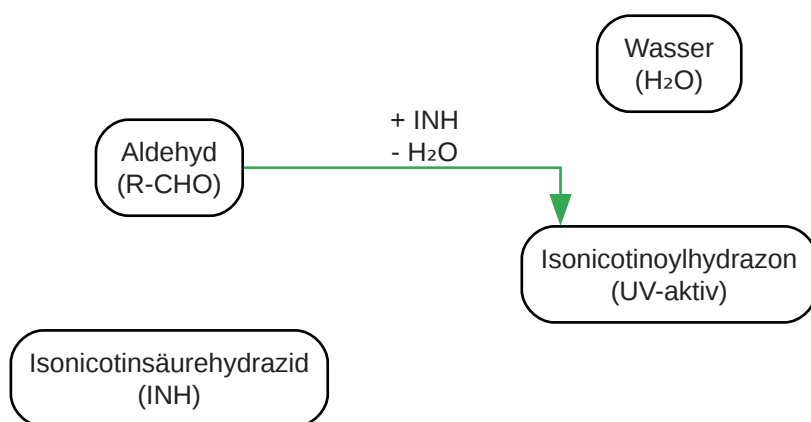


Abbildung 1: Chemische Reaktion

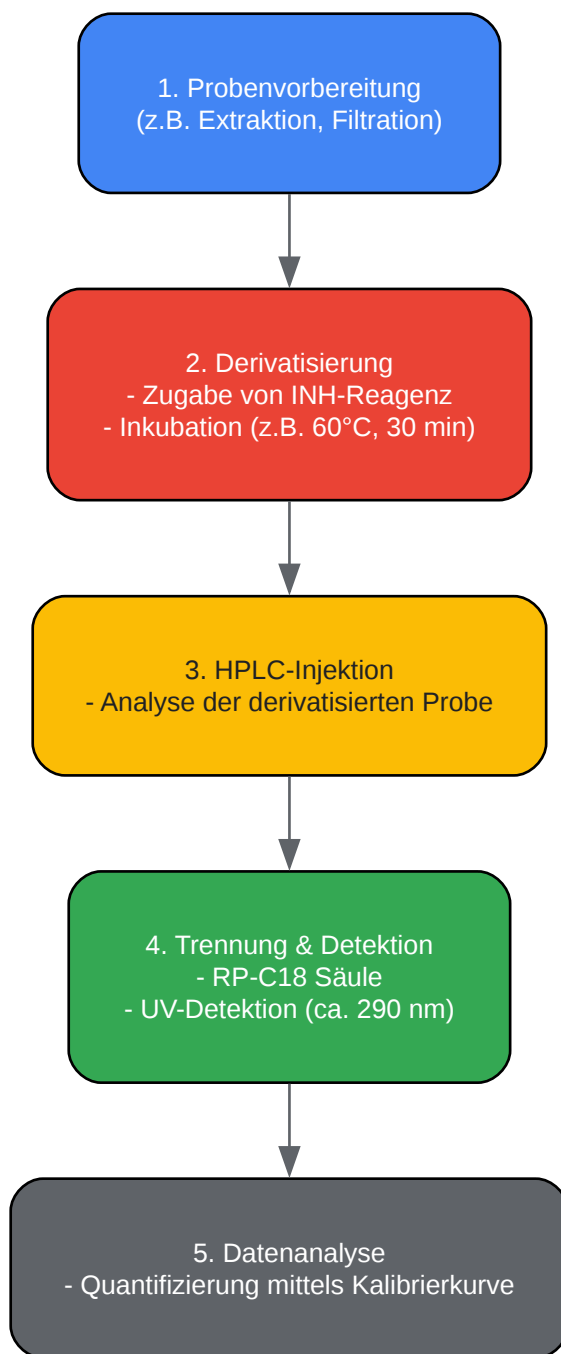


Abbildung 2: Experimenteller Arbeitsablauf

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. UV-Vis Spectrum of Isonicotinic Acid | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [Derivatization of aldehydes for HPLC analysis using isonicotinic acid hydrazide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1328875#derivatization-of-aldehydes-for-hplc-analysis-using-isonicotinic-acid-hydrazide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com